

An In-depth Technical Guide to the Physical Properties of 4-Methylanisole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylanisole

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This technical guide provides a comprehensive overview of the key physical properties of **4-Methylanisole**, specifically its boiling point and density. This document includes tabulated data for quick reference, detailed experimental protocols for the determination of these properties, and a visualization of a common synthesis pathway.

Physical Properties of 4-Methylanisole

4-Methylanisole, also known as p-methoxytoluene, is an organic compound with the chemical formula $\text{CH}_3\text{C}_6\text{H}_4\text{OCH}_3$. It is a colorless liquid with a strong floral odor and finds applications in the fragrance and flavor industries, as well as a key intermediate in organic synthesis, including the production of pharmaceuticals and agrochemicals.^{[1][2]}

The following table summarizes the key physical properties of **4-Methylanisole**.

Physical Property	Value	Conditions
Boiling Point	174 °C	At 760 mmHg (standard atmospheric pressure)[1][2][3][4]
175.5 °C	At 760 mmHg[5][6]	
172 - 177 °C	Literature value range[7]	
Density	0.969 g/mL	At 25 °C[1][2][4][7]
0.969 g/cm ³	At 25 °C[6][8]	
0.970 g/mL	Not specified	
Molar Mass	122.17 g/mol	
Melting Point	-32 °C	
Flash Point	53 - 59 °C	
Refractive Index	1.511 - 1.513	At 20 °C

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the boiling point and density of liquid organic compounds such as **4-Methylanisole**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, the Thiele tube method is a common and efficient laboratory technique.

Methodology: Thiele Tube Method

- **Sample Preparation:** A small amount (approximately 0.5 mL) of **4-Methylanisole** is placed into a small test tube (Durham tube).
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the Durham tube containing the sample.

- **Apparatus Assembly:** The Durham tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. This assembly is then placed into a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil) to ensure even heat distribution.
- **Heating:** The side arm of the Thiele tube is gently heated with a Bunsen burner. This induces convection currents in the oil, providing uniform heating.
- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until the bubbling is rapid and continuous.
- **Boiling Point Determination:** The heat source is then removed. The liquid will begin to cool, and the rate of bubbling will slow down. The boiling point is the temperature at which the bubbling ceases and the liquid just begins to be drawn back into the capillary tube.
- **Record Pressure:** The atmospheric pressure in the laboratory should be recorded as the boiling point is pressure-dependent.

Density is the mass per unit volume of a substance. For a liquid like **4-Methylanisole**, a pycnometer or a specific gravity bottle is used for accurate measurement.

Methodology: Pycnometer Method

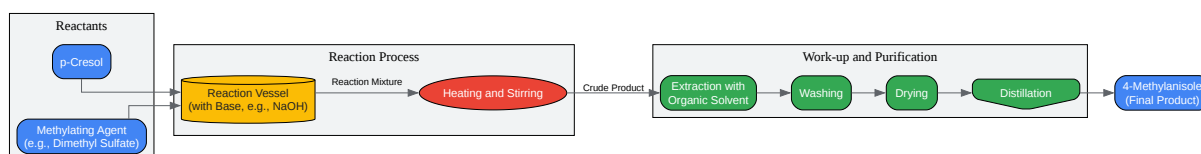
- **Cleaning and Drying:** The pycnometer, a small glass flask with a ground-glass stopper containing a capillary tube, is thoroughly cleaned and dried.
- **Mass of Empty Pycnometer:** The mass of the empty, dry pycnometer is accurately measured using an analytical balance.
- **Filling with Sample:** The pycnometer is filled with **4-Methylanisole**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.
- **Mass of Pycnometer with Sample:** The mass of the pycnometer filled with **4-Methylanisole** is measured.

- **Temperature Control:** The measurements should be carried out at a constant, known temperature (e.g., 25 °C), often using a water bath for temperature equilibration.
- **Volume Determination:** The volume of the pycnometer is determined by repeating the above steps with a liquid of known density, such as deionized water. The mass of the water is measured, and its known density at the measurement temperature is used to calculate the precise volume of the pycnometer.
- **Calculation:** The density of **4-Methylanisole** is calculated using the following formula:
Density = (Mass of **4-Methylanisole**) / (Volume of Pycnometer) Where, Mass of **4-Methylanisole** = (Mass of pycnometer + **4-Methylanisole**) - (Mass of empty pycnometer).

Synthesis of 4-Methylanisole

A common and industrially significant method for the synthesis of **4-Methylanisole** is the methylation of p-cresol. This reaction involves the substitution of the hydrogen atom of the hydroxyl group in p-cresol with a methyl group.

The following diagram illustrates the workflow for the synthesis of **4-Methylanisole** from p-cresol.



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Caption: Synthesis workflow of **4-Methylanisole** via methylation of p-cresol.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 4-Methylanisole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047524#physical-properties-of-4-methylanisole-boiling-point-density]

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